

A Comparative Guide to Multiphase Flow Meter Validation in Field Applications

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This guide provides an objective comparison of multiphase flow meter (MPFM) performance, supported by available technical specifications and findings from field validation studies. The aim is to offer a comprehensive overview for professionals involved in research and development who require accurate and reliable fluid flow measurements.

Performance Comparison of Multiphase Flow Meters

The selection of a multiphase flow meter is a critical decision that impacts production optimization, reservoir management, and fiscal allocation.^[1] Manufacturers provide specifications for their instruments, which serve as a baseline for expected performance. However, field validation under real-world conditions is crucial to ascertain their true accuracy and reliability. The following tables summarize the manufacturer-stated performance specifications for several common multiphase flow meters. It is important to note that direct, third-party, side-by-side experimental comparison data is limited in the public domain.

Manufacturer	Model	Technology Used	Gas Volume Fraction (GVF) Range	Water Liquid Ratio (WLR) Range	Stated Measurement Uncertainty (Typical)
Emerson	Roxar 2600 MPFM	Impedance, Venturi, Gamma Density	0-100%	0-100%	Liquid Rate: ± 3 -10% (relative); Gas Rate: ± 5 -8% (relative); Water-in-Liquid Ratio: ± 2 -10% (absolute)[2]
Schlumberger	PhaseWatcher Vx / Vx Spectra	Venturi, Dual-Energy Gamma Ray	0-100%	Not specified	Not explicitly stated in available documents, but field-proven for accuracy.[3]
Agar Corporation	MPFM-50	Coriolis, Microwaves, Dual Venturi	0-100%	0-100%	Oil/Liquid Rate: ± 5 % (relative); Gas Rate: ± 10 % (relative)[4]
Weatherford	Alpha VSRD	Sonar, Near Infra-red, Venturi	Not specified	Not specified	Gas Rate: within ± 2.92 %; Liquid Rate: within ± 14.04 % (in a field

					comparison) [5]
Tek-Trol	MPFM	Mechanical Separation	Not specified	Not specified	Liquid: 0.5%; Water Cut: 3%; Gas: 1% [6]

Experimental Protocols for Field Validation

The validation of multiphase flow meters in the field typically involves comparing their measurements against a reliable reference system, often a conventional test separator.[\[2\]](#) While specific protocols may vary depending on the field conditions and the technology being tested, a general methodology is followed.

General Field Validation Protocol:

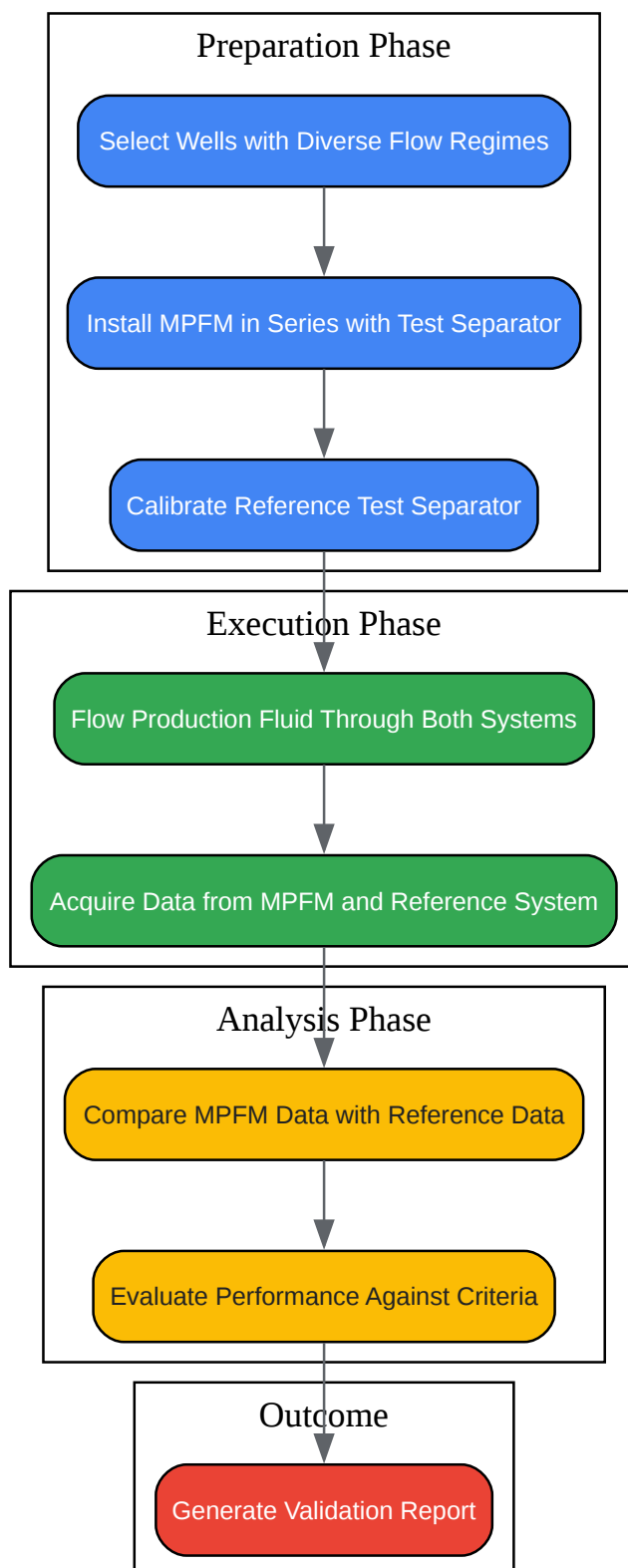
- **Installation and Calibration:** The MPFM is installed in series with a calibrated conventional well testing system, which includes test separators and a test tank.[\[7\]](#) The reference system's instrumentation is calibrated to ensure its accuracy.
- **Well Selection:** A range of wells with diverse production rates, Gas Oil Ratios (GOR), and water cuts are chosen to test the MPFM over a wide operational envelope.[\[2\]](#)[\[7\]](#)
- **Simultaneous Measurement:** The production fluid is flowed through both the MPFM and the reference test separator simultaneously. Key parameters such as oil, water, and gas flow rates, pressure, and temperature are recorded from both systems.
- **Data Comparison:** The data from the MPFM is compared against the measurements from the reference system. The performance of the MPFM is evaluated based on the deviation between the two sets of measurements.
- **Performance Criteria:** The evaluation is based on pre-defined performance criteria, which may include accuracy, repeatability, and reliability over a range of operating conditions.[\[2\]](#)

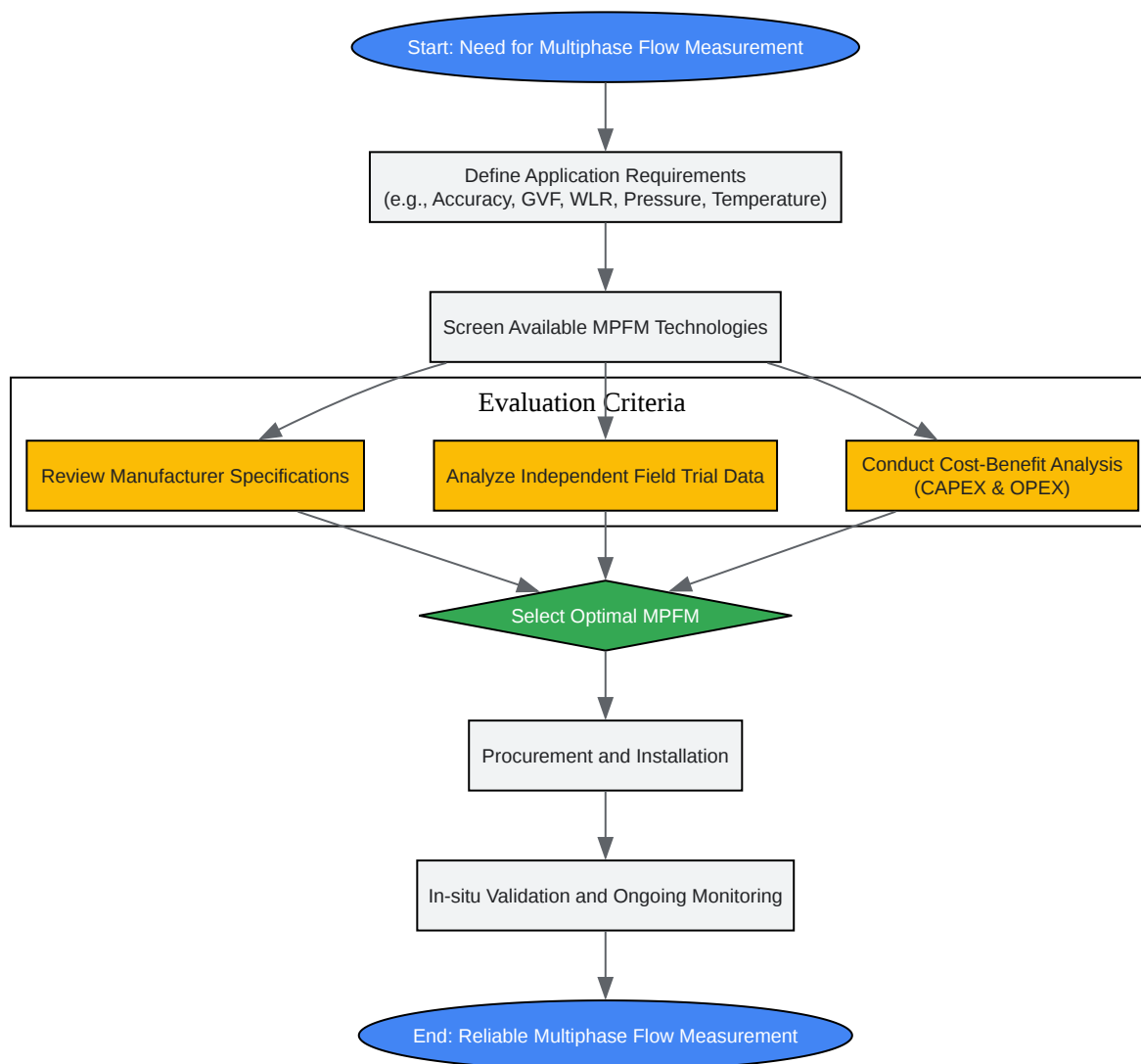
Field trials have highlighted that while MPFMs can be highly accurate, their performance can be influenced by factors such as changing fluid properties and extreme flow conditions.[\[8\]](#) For

instance, some studies have noted larger discrepancies at very low liquid rates or high gas-volume fractions.

Visualizing Experimental and Logical Workflows

To better understand the processes involved in MPFM validation and selection, the following diagrams, created using Graphviz (DOT language), illustrate a typical experimental workflow and a logical decision-making pathway.





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